

Thermochemical Properties of 4-Propylnonane: A Technical Guide

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Compound of Interest

Compound Name: 4-Propylnonane

CAS No.: 6165-37-3

Cat. No.: B13802712

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This technical guide provides a comprehensive overview of the key thermochemical data for **4-propylnonane** (C₁₂H₂₆). Designed for researchers, scientists, and professionals in drug development, this document summarizes essential thermodynamic parameters, outlines the experimental methodologies for their determination, and illustrates the relationships between these properties. The data presented is primarily based on critically evaluated values from the National Institute of Standards and Technology (NIST) / Thermodynamics Research Center (TRC) Web Thermo Tables.^{[1][2][3]}

Core Thermochemical Data

The following tables summarize the fundamental thermochemical properties of **4-propylnonane** in its liquid and ideal gas phases. These values are crucial for understanding the compound's stability, reactivity, and energy content.

Table 1: Standard Molar Enthalpy of Formation and Combustion

Property	Phase	Value (kJ/mol)
Standard Molar Enthalpy of Formation (298.15 K, 1 atm)	Liquid	-359.2 ± 3.4
Standard Molar Enthalpy of Formation (298.15 K, 1 atm)	Ideal Gas	-306.7 ± 3.5
Standard Molar Enthalpy of Combustion (298.15 K, 1 atm)	Liquid	-8083.4 ± 3.4

Table 2: Molar Entropy and Heat Capacity

Property	Phase	Value (J/mol·K)
Standard Molar Entropy (298.15 K, 1 atm)	Liquid	486.9 ± 2.4
Standard Molar Entropy (298.15 K, 1 atm)	Ideal Gas	594.31 ± 2.97
Molar Heat Capacity at Constant Pressure (298.15 K, 1 atm)	Liquid	371.7 ± 1.9
Molar Heat Capacity at Constant Pressure (298.15 K, 1 atm)	Ideal Gas	247.93 ± 2.48

Experimental Protocols

While the specific experimental reports for the thermochemical data of **4-propylnonane** are embedded within the extensive and historical data compilations of the NIST/TRC archives, the methodologies employed for alkanes are well-established. The following sections describe the general experimental protocols for determining the key thermochemical properties.

Enthalpy of Formation

The standard enthalpy of formation of organic compounds like **4-propylnonane** is typically determined indirectly through the measurement of the enthalpy of combustion.

Combustion Calorimetry: This technique involves the complete combustion of a known mass of the substance in a high-pressure oxygen atmosphere within a device called a bomb calorimeter.

- **Sample Preparation:** A precise mass of **4-propylnonane** is placed in a sample holder within the calorimeter's bomb.
- **Pressurization:** The bomb is sealed and pressurized with pure oxygen to ensure complete combustion.
- **Immersion:** The bomb is submerged in a known quantity of water in an insulated container (the calorimeter).
- **Ignition and Temperature Measurement:** The sample is ignited electrically, and the temperature change of the water is meticulously recorded.
- **Calculation:** The heat released by the combustion reaction is calculated from the temperature rise and the heat capacity of the calorimeter system. This value is then used to determine the enthalpy of combustion. The standard enthalpy of formation is subsequently calculated using Hess's Law, by combining the experimental enthalpy of combustion with the known standard enthalpies of formation of the combustion products (CO_2 and H_2O).

Heat Capacity

The heat capacity of liquid **4-propylnonane** is measured using calorimetric methods that quantify the energy required to raise the temperature of a known mass of the substance by a specific amount.

Adiabatic Calorimetry: This is a highly accurate method for determining heat capacity.

- **Sample Containment:** A known mass of the liquid sample is placed in a sealed calorimetric vessel.

- **Thermal Isolation:** The vessel is placed within an adiabatic shield, which is heated or cooled to maintain the same temperature as the vessel, thus preventing heat exchange with the surroundings.
- **Energy Input:** A measured amount of electrical energy is supplied to a heater within the calorimetric vessel.
- **Temperature Measurement:** The resulting temperature increase of the sample is precisely measured.
- **Calculation:** The heat capacity is calculated from the electrical energy input and the observed temperature change.

Differential Scanning Calorimetry (DSC): This is a more common and faster method.

- **Sample and Reference:** A small, known mass of the sample is placed in a pan, and an empty reference pan is also prepared.
- **Controlled Heating:** The sample and reference pans are heated at a controlled, linear rate.
- **Heat Flow Measurement:** The instrument measures the difference in heat flow required to maintain the sample and reference at the same temperature.
- **Calculation:** This differential heat flow is directly proportional to the heat capacity of the sample.

Standard Molar Entropy

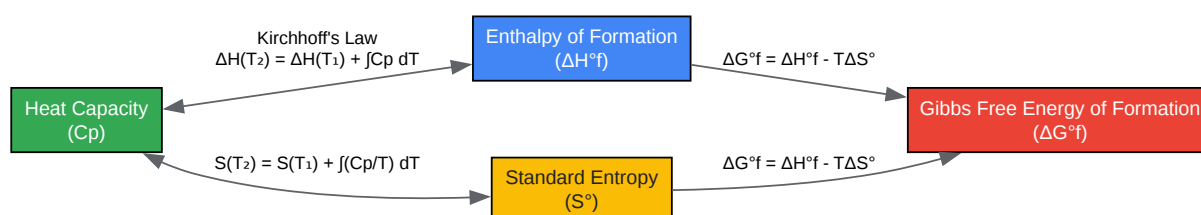
The standard molar entropy of a substance in its liquid or ideal gas state is not typically measured directly but is calculated using a combination of experimental data and thermodynamic principles. The calculation is based on the Third Law of Thermodynamics.

- **Low-Temperature Heat Capacity:** The heat capacity of the solid phase of the compound is measured from as low a temperature as possible (approaching 0 K) up to its melting point.
- **Enthalpy of Phase Transitions:** The enthalpies of any solid-solid phase transitions and the enthalpy of fusion (melting) are determined experimentally, typically using calorimetry.

- **Liquid-Phase Heat Capacity:** The heat capacity of the liquid phase is measured from the melting point up to the desired temperature (e.g., 298.15 K).
- **Entropy Calculation:** The standard molar entropy at a given temperature is calculated by integrating the heat capacity divided by temperature (C_p/T) from 0 K to that temperature, and adding the entropies of all phase transitions that occur within that temperature range. For the ideal gas state, the entropy of vaporization and the entropy change associated with the expansion to the standard state pressure are also included.

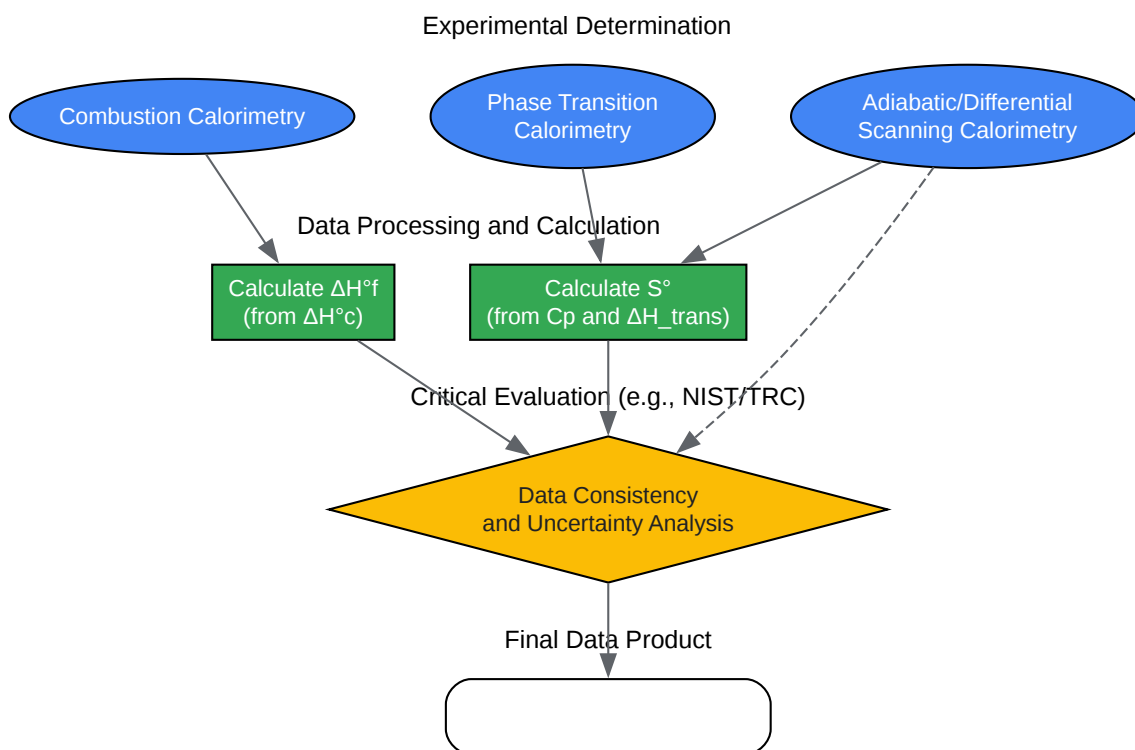
Visualizations

The following diagrams illustrate the conceptual relationships between the core thermochemical properties and a general workflow for their determination and evaluation.



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Figure 1: Conceptual relationship between key thermochemical properties.



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Figure 2: General workflow for the determination and evaluation of thermochemical data.

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References

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- [3. Web Thermo Tables | NIST \[nist.gov\]](#)
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